

# Physical properties of Methyl 3-oxohexanoate (boiling point, density)

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## Compound of Interest

Compound Name: Methyl 3-oxohexanoate

Cat. No.: B1330201

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## Technical Guide: Physical Properties of Methyl 3-oxohexanoate

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Methyl 3-oxohexanoate** (CAS RN: 30414-54-1) is a versatile organic compound with applications in the flavor and fragrance industry, as well as a key intermediate in the synthesis of pharmaceuticals and agrochemicals.<sup>[1]</sup> A thorough understanding of its physical properties is essential for its effective use in research and development, particularly for reaction setup, purification, and formulation. This guide provides a detailed overview of the boiling point and density of **Methyl 3-oxohexanoate**, including experimental protocols for their determination.

### Core Physical Properties

The physical properties of **Methyl 3-oxohexanoate** are summarized in the table below. It is important to note that the boiling point is significantly dependent on the ambient pressure.

Physical Property	Value	Conditions
Boiling Point	84 - 86 °C	at 14 mmHg
	85 - 88 °C	at 25 hPa
	193 - 194 °C	at 760 mmHg (estimated)
Density	1.017 g/mL	at 20 °C
	1.020 g/mL	at 20/20 °C

## Experimental Protocols

While specific experimental data for the determination of these values for **Methyl 3-oxohexanoate** are not publicly detailed, the following are standard and widely accepted methodologies for determining the boiling point and density of liquid organic compounds.

### Determination of Boiling Point at Reduced Pressure (Thiele Tube Method)

This method is suitable for determining the boiling point of small quantities of a liquid at various pressures.

Apparatus:

- Thiele tube
- Heat-resistant mineral oil
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube
- Rubber band or wire for attachment
- Heat source (e.g., Bunsen burner)

- Vacuum source and manometer

Procedure:

- A small amount of **Methyl 3-oxohexanoate** is placed in the small test tube.
- A capillary tube, sealed at one end, is placed with the open end down into the test tube containing the sample.
- The test tube is attached to a thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- The assembly is placed in a Thiele tube containing mineral oil, and the Thiele tube is connected to a vacuum source and a manometer.
- The system is evacuated to the desired pressure (e.g., 14 mmHg).
- The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.
- As the temperature approaches the boiling point, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is continued until a rapid and continuous stream of bubbles is observed.
- The heat is then removed, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the liquid begins to enter the capillary tube.

## Determination of Density using a Pycnometer or Volumetric Flask

This method provides a precise measurement of the density of a liquid.

Apparatus:

- Pycnometer or a calibrated volumetric flask with a stopper

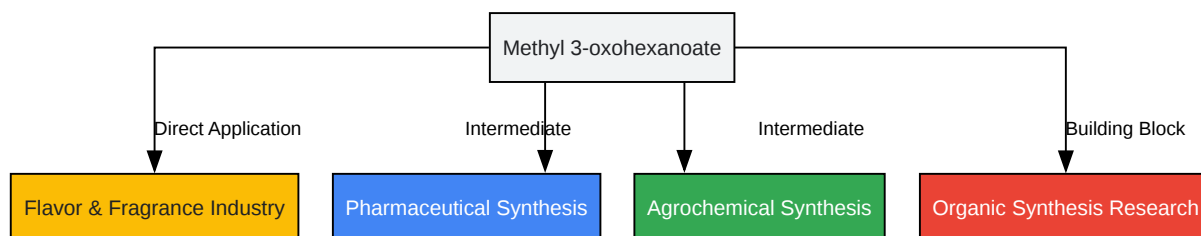
- Analytical balance (accurate to  $\pm 0.001$  g)
- Constant temperature water bath
- Thermometer

#### Procedure:

- The empty, clean, and dry pycnometer or volumetric flask is weighed accurately on an analytical balance.
- The vessel is filled with **Methyl 3-oxohexanoate** up to the calibration mark, ensuring there are no air bubbles.
- The filled vessel is placed in a constant temperature water bath until it reaches thermal equilibrium (e.g., 20 °C).
- The volume is adjusted precisely to the calibration mark, accounting for any thermal expansion or contraction.
- The exterior of the vessel is carefully dried, and it is weighed again.
- The density is calculated by dividing the mass of the liquid (weight of the filled vessel minus the weight of the empty vessel) by the calibrated volume of the vessel.

## Logical Relationships and Applications

**Methyl 3-oxohexanoate** serves as a foundational molecule for various applications. Its chemical structure allows it to be a versatile building block in organic synthesis.



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### Applications of **Methyl 3-oxohexanoate**.

The diagram above illustrates the primary applications of **Methyl 3-oxohexanoate**. It is used directly in the flavor and fragrance industry and serves as a crucial intermediate for the synthesis of more complex molecules in the pharmaceutical and agrochemical sectors.<sup>[1]</sup> Furthermore, it is a valuable building block in general organic synthesis research.

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## References

- 1. chemimpex.com [chemimpex.com]
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